

# 2-Chloro-2-methylbutanal molecular weight and formula

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## Compound of Interest

Compound Name: 2-Chloro-2-methylbutanal

Cat. No.: B14384951

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## Technical Guide: 2-Chloro-2-methylbutanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Chloro-2-methylbutanal**, a halogenated aldehyde of interest in synthetic chemistry and potential applications in drug discovery and development.

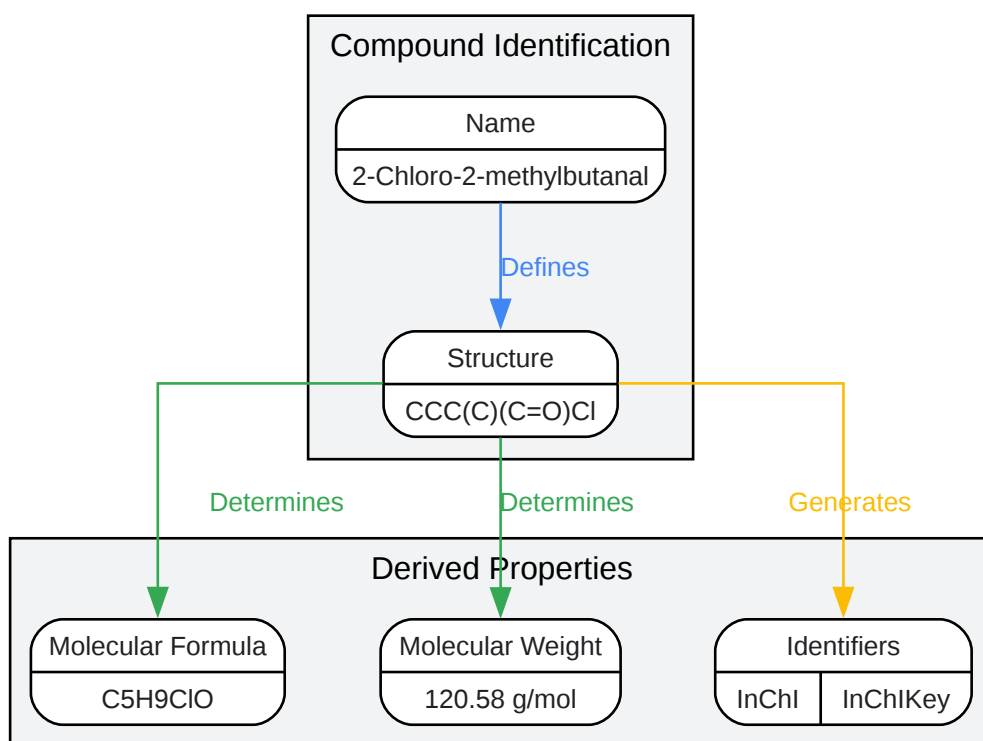
## Core Physicochemical Data

The essential molecular and physical properties of **2-Chloro-2-methylbutanal** are summarized in the table below. These data are critical for reaction planning, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C5H9ClO	PubChem[1]
Molecular Weight	120.58 g/mol	PubChem[1]
IUPAC Name	2-chloro-2-methylbutanal	PubChem[1]
Canonical SMILES	<chem>CCC(C)(C=O)Cl</chem>	PubChem[1]
InChI	InChI=1S/C5H9ClO/c1-3-5(2,6)4-7/h4H,3H2,1-2H3	PubChem[1]
InChIKey	MXWKTUUMQXDJTD-UHFFFAOYSA-N	PubChem[1]

## Chemical Structure and Properties Relationship

The chemical structure of a molecule dictates its physical and chemical properties. The following diagram illustrates the logical flow from the compound's name to its structural representation and consequently its key molecular identifiers and properties.



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Caption: Logical relationship between the name, structure, and derived properties of **2-Chloro-2-methylbutanal**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Chloro-2-methylbutanal** are highly dependent on the specific research context, including scale, required purity, and available analytical instrumentation. For validated and reproducible methodologies, researchers are advised to consult peer-reviewed chemical literature and established synthetic chemistry journals. Key search terms would include "synthesis of **2-Chloro-2-methylbutanal**,"

"preparation of  $\alpha$ -chloro aldehydes," and analytical methods such as "GC-MS analysis of halogenated aldehydes" or "NMR spectroscopy of **2-Chloro-2-methylbutanal**."

For specific procedural guidance, it is recommended to refer to publications detailing the synthesis of structurally related  $\alpha$ -chloro aldehydes, as the underlying principles of synthesis and purification will likely be analogous. Standard laboratory techniques for handling chlorinated organic compounds should be strictly followed, with appropriate personal protective equipment and engineering controls in place.

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## References

- 1. 2-Chloro-2-methylbutanal | C<sub>5</sub>H<sub>9</sub>ClO | CID 13199209 - PubChem [pubchem.ncbi.nlm.nih.gov]
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